

Essential Safety and Logistical Information for Handling Ethyl 6-hydroxyoctanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

Cat. No.: B15334030

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **Ethyl 6-hydroxyoctanoate**, including operational and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 6-hydroxyoctanoate** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₃	[1]
Molecular Weight	160.21 g/mol	[1]
Appearance	Liquid	[2]
Boiling Point	127 - 128 °C (at 16 hPa)	[3]
Density	0.985 g/mL (at 25 °C)	[3]
Flash Point	Not applicable	

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) from Sigma-Aldrich, **Ethyl 6-hydroxyoctanoate** is not classified as a hazardous substance or mixture.[3] However, another source indicates that it may cause skin irritation, serious eye irritation, and respiratory irritation.[1] Therefore, it is crucial to handle this chemical with appropriate caution and personal protective equipment.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side shields or chemical goggles are recommended.[2]
- **Hand Protection:** Wear general protective gloves, such as light-weight rubber gloves. For prolonged or repeated contact, a glove with a protection class of 3 or higher (breakthrough time greater than 60 minutes) is advised.[2]
- **Skin and Body Protection:** Standard laboratory overalls should be worn.[2] In case of potential splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Not generally required, except in cases where aerosols may be formed.[3] If ventilation is inadequate and vapors or aerosols are generated, a Type A filter respirator of sufficient capacity is recommended.[2]

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural guide for the safe handling of **Ethyl 6-hydroxyoctanoate** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.
- Have an eyewash station and safety shower readily accessible.
- Keep away from heat, sparks, open flames, and other ignition sources as the substance is combustible.[2]

- Avoid contact with oxidizing agents.[2]

2. Handling:

- Wear the recommended personal protective equipment (eye protection, gloves, lab coat).
- Avoid breathing vapors or aerosols.[3]
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling the substance.[3]
- Change contaminated clothing promptly.[3]

3. Storage:

- Store in original, tightly closed containers.[2][3]
- Keep in a cool, dry, and well-ventilated area.[2]
- Store away from incompatible materials such as oxidizing agents and foodstuffs.[2]

4. Emergency Procedures:

- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with water and soap.[2][3]
- In case of eye contact: Rinse out immediately with plenty of water. If irritation persists, seek medical attention.[2][3]
- If inhaled: Move the person to fresh air.[3]
- If swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[3]
- In case of a spill: Evacuate the area.[3] Wear appropriate protective equipment.[2] Cover drains to prevent entry into the sewer system.[3] Absorb the spill with an inert liquid-

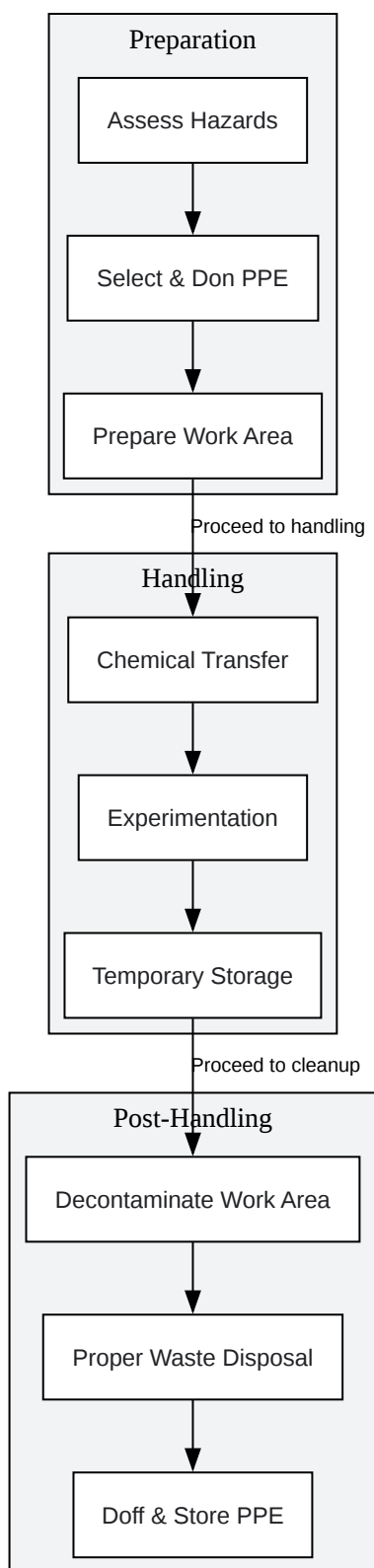
absorbent material (e.g., Chemizorb®) and collect it in a suitable container for disposal.^[3]
Clean the affected area thoroughly.

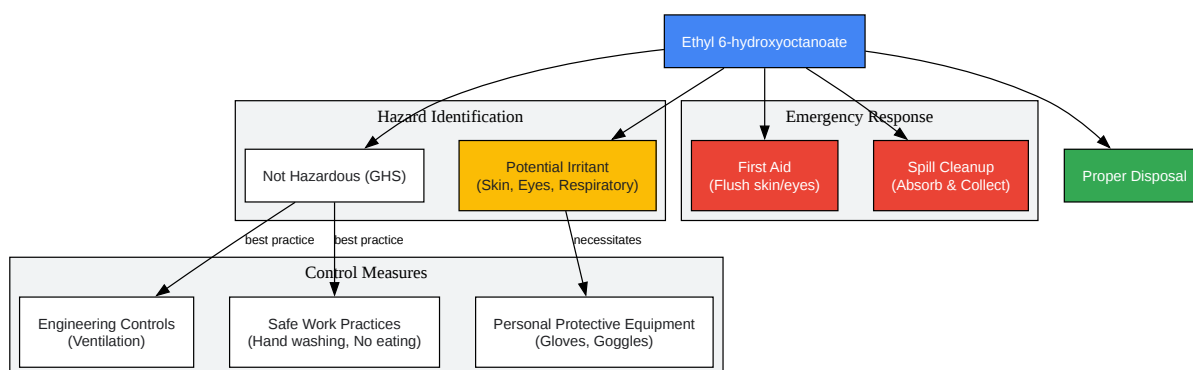
Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- Waste from residues: Dispose of waste material in accordance with national and local regulations.^[3]
- Containers: Do not mix with other waste. Handle uncleaned containers as you would the product itself.^[3]
- Disposal Options: Consult with your institution's waste management authority for specific disposal guidance.^[2] Recycling or reclamation may be possible for unused or uncontaminated material.^[2] Do not allow the product to enter drains.^[3]

Below are diagrams illustrating the workflow for handling **Ethyl 6-hydroxyoctanoate** and the logical relationship of the essential safety information.





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